

# Technical Guide: Copper(I) Cyanide-Lithium Chloride Complex (CuCN·2LiCl)

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *CuCN·2LiCl*

Cat. No.: *B14141061*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the copper(I) cyanide-lithium chloride complex (CuCN·2LiCl), a versatile and widely utilized reagent in organic synthesis. The document outlines its key physicochemical properties, provides detailed experimental protocols for its preparation and use, and illustrates its synthetic applications.

## Core Properties of CuCN·2LiCl

The copper(I) cyanide-lithium chloride complex is a highly valuable reagent, primarily employed for the preparation of organocopper compounds. Its enhanced solubility in ethereal solvents, such as tetrahydrofuran (THF), compared to copper(I) cyanide alone, makes it an indispensable tool for a variety of carbon-carbon bond-forming reactions.

## Quantitative Data Summary

The fundamental properties of CuCN·2LiCl are summarized in the table below for quick reference.

Property	Value	Citations
CAS Number	121340-53-2	[1]
Molecular Weight	174.35 g/mol	[1][2][3][4][5][6]
Linear Formula	CuCN·2LiCl	[1][3][4][6]
Appearance	Typically a gray to green to brown liquid when in solution.	[1]
Density (of solution)	~0.99 g/mL at 25 °C (for a solution in THF)	[1][3][4][6]

## Experimental Protocols

Detailed and reproducible experimental procedures are critical for successful synthesis. The following section provides a standard protocol for the preparation of a CuCN·2LiCl solution and its subsequent use in a cross-coupling reaction.

### Preparation of a 1.0 M CuCN·2LiCl Solution in THF

This protocol details the preparation of a stock solution of CuCN·2LiCl, which can be used in various subsequent reactions.

Materials:

- Copper(I) cyanide (CuCN)
- Lithium chloride (LiCl)
- Anhydrous tetrahydrofuran (THF)
- Schlenk flask
- Vacuum line
- Heating mantle

Procedure:

- In a Schlenk flask, combine copper(I) cyanide (CuCN, 7.17 g, 80 mmol) and lithium chloride (LiCl, 6.77 g, 160 mmol).[7]
- Dry the mixture under vacuum at 140 °C for 5 hours.[7]
- After cooling the flask to room temperature under an inert atmosphere (e.g., argon), add 80 mL of dry THF.[7]
- Stir the mixture until all the salts have completely dissolved to yield a 1.0 M solution of CuCN·2LiCl.[7]

## Application in Copper-Mediated Cross-Coupling Reactions

CuCN·2LiCl is frequently used to facilitate the cross-coupling of organometallic reagents with organic halides. This example describes a general procedure for the cross-coupling of functionalized arylmagnesium reagents with alkyl iodides.

Materials:

- A solution of the functionalized arylmagnesium reagent
- A solution of CuCN·2LiCl (e.g., the 1.0 M solution prepared above)
- An alkyl iodide
- Anhydrous THF

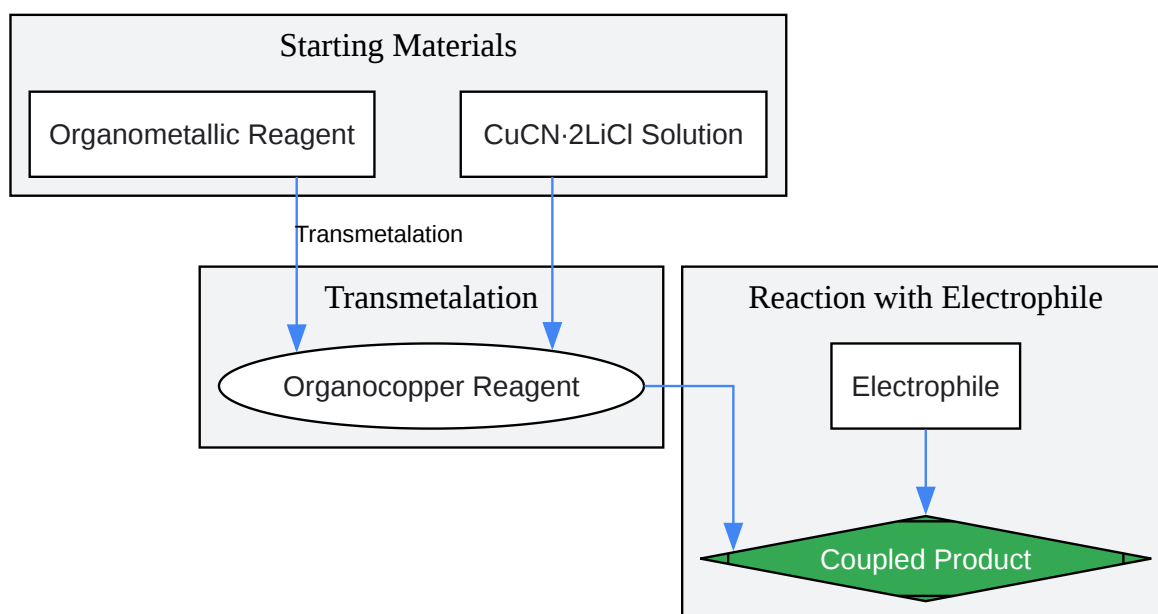
Procedure:

- To a solution of the functionalized arylmagnesium halide in THF, add a catalytic amount of the CuCN·2LiCl solution (typically 20 mol %).[8]
- Add the primary alkyl iodide to the reaction mixture.[8]
- The reaction is typically stirred at a low temperature (e.g., -5 °C) for 20-24 hours.[8]

- Upon completion, the reaction is quenched with a saturated aqueous solution of ammonium chloride ( $\text{NH}_4\text{Cl}$ ) and the product is extracted with an organic solvent.[7]

## Synthetic Pathway Visualization

The role of  $\text{CuCN}\cdot 2\text{LiCl}$  in the formation of organocopper reagents and their subsequent reactions can be visualized as a clear workflow.



[Click to download full resolution via product page](#)

Caption: Synthetic workflow using  $\text{CuCN}\cdot 2\text{LiCl}$ .

The above diagram illustrates the central role of  $\text{CuCN}\cdot 2\text{LiCl}$  in mediating the formation of a highly reactive organocopper intermediate from a more common organometallic precursor, such as an organozinc or Grignard reagent.[2][3][4] This intermediate then readily reacts with an electrophile to form the desired carbon-carbon bond. This methodology is a cornerstone of modern organic synthesis, enabling the construction of complex molecular architectures.[9]

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. americanelements.com [americanelements.com]
- 2. alfachemic.com [alfachemic.com]
- 3. Copper(I) cyanide di(lithium chloride) complex solution Sigma-Aldrich [sigmaaldrich.com]
- 4. Copper(I) cyanide di(lithium chloride) complex solution | Krackeler Scientific, Inc. [krackeler.com]
- 5. in anhydrous tetrahydrofuran, liquid | Sigma-Aldrich [sigmaaldrich.com]
- 6. Copper(I) cyanide di(lithium chloride) complex solution Sigma-Aldrich [sigmaaldrich.com]
- 7. application.wiley-vch.de [application.wiley-vch.de]
- 8. pubs.acs.org [pubs.acs.org]
- 9. Copper-Mediated Cross-Coupling of Functionalized Arylmagnesium Reagents with Functionalized Alkyl and Benzylic Halides [organic-chemistry.org]
- To cite this document: BenchChem. [Technical Guide: Copper(I) Cyanide-Lithium Chloride Complex (CuCN·2LiCl)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b14141061#cas-number-and-molecular-weight-of-cucn-2licl]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)